

# An In-Depth Technical Guide to 3,3-Dimethyl-tetrahydro-pyran-2-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3,3-Dimethyl-tetrahydro-pyran-2-one

**Cat. No.:** B1296294

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,3-Dimethyl-tetrahydro-pyran-2-one**, a heterocyclic compound with significant potential in organic synthesis and medicinal chemistry. This document delves into its nomenclature, physicochemical properties, synthesis, spectroscopic characterization, reactivity, and applications, offering a valuable resource for professionals in the field.

## Nomenclature and Structure

The unambiguous identification of a chemical entity is paramount for scientific discourse. The compound of interest is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: **3,3-Dimethyl-tetrahydro-pyran-2-one**<sup>[1]</sup>

Synonyms:

- 3,3-dimethyloxan-2-one<sup>[2]</sup>
- 3,3-dimethyl- $\delta$ -valerolactone

CAS Registry Number: 4830-05-1<sup>[1][3]</sup>

Molecular Formula: C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>[\[1\]](#)[\[3\]](#)

Molecular Weight: 128.17 g/mol [\[1\]](#)[\[3\]](#)

The structure of **3,3-Dimethyl-tetrahydro-pyran-2-one** consists of a six-membered tetrahydropyran ring with a ketone group at the 2-position, forming a  $\delta$ -lactone. Two methyl groups are substituted at the 3-position.

Caption: Molecular structure of **3,3-Dimethyl-tetrahydro-pyran-2-one**.

## Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for its handling, application, and the design of synthetic routes.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	128.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	4830-05-1	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	54 °C at 0.2 mmHg	<a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[4]</a>

## Synthesis

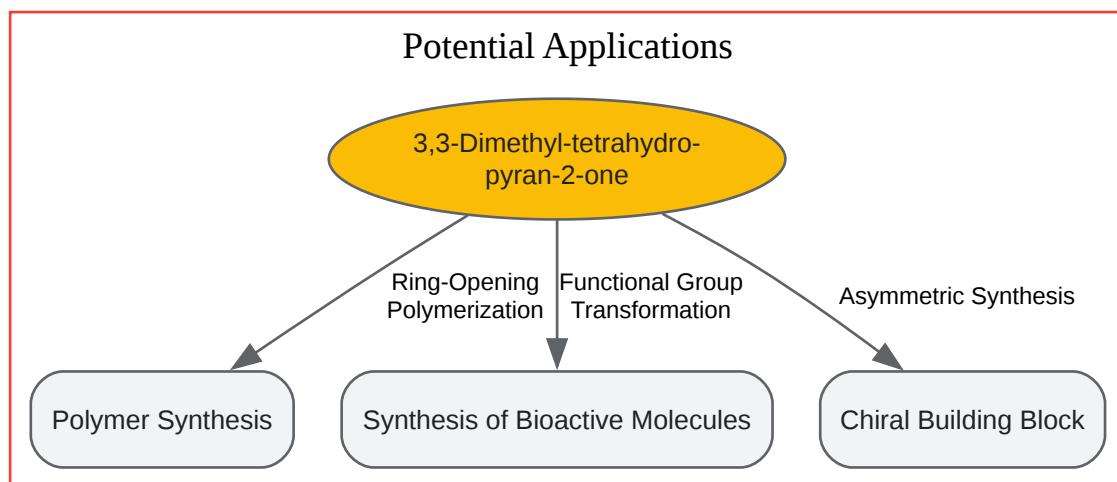
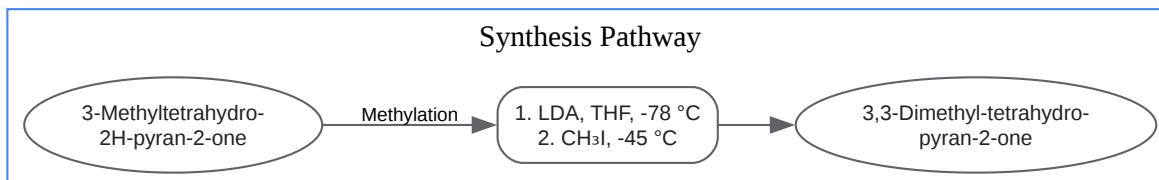
The synthesis of **3,3-Dimethyl-tetrahydro-pyran-2-one** can be achieved through various synthetic routes. Two detailed protocols are presented below.

### Synthesis from 3-Methyltetrahydro-2H-pyran-2-one

This method involves the methylation of 3-methyltetrahydro-2H-pyran-2-one using a strong base and an alkylating agent.

Experimental Protocol:

- A solution of lithium diisopropylamide (LDA) (54 mmol) in tetrahydrofuran (THF) (50 ml) is cooled to -78 °C.
- 3-Methyltetrahydro-2H-pyran-2-one (5.6 g, 49.0 mmol) is slowly added to the LDA solution, ensuring the internal temperature does not exceed -65 °C.[4]
- The reaction mixture is stirred for an additional 30 minutes at -78 °C.
- Methyl iodide ( $\text{CH}_3\text{I}$ ) (10.4 g, 73.5 mmol) is added at a rate that maintains the internal temperature at -45 °C.[4]
- After stirring at -45 °C for an additional hour, the reaction is allowed to warm to -30 °C.
- The reaction is quenched by the dropwise addition of 10% aqueous HCl (21 ml).[4]
- The resulting mixture is poured into diethyl ether (300 ml).
- The ether layer is washed sequentially with saturated brine (50 ml), saturated sodium bicarbonate solution (20 ml), and saturated brine (2 x 25 ml).[4]
- The organic layer is dried over magnesium sulfate ( $\text{MgSO}_4$ ), filtered, and concentrated under reduced pressure.
- The crude product is purified by distillation (54 °C at 0.2 mmHg) to yield **3,3-Dimethyl-tetrahydro-pyran-2-one** as a colorless liquid.[4]



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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)